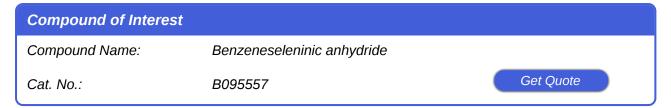


Benzeneseleninic Anhydride: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



For Immediate Release

This technical guide provides an in-depth overview of **benzeneseleninic anhydride**, a versatile reagent in modern organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, molecular structure, and significant applications, with a focus on experimental protocols and its role as a powerful oxidizing agent.

Core Compound Identification

Benzeneseleninic anhydride is a commercially available organoselenium compound. Key identifiers and properties are summarized below.



| Property | Value | Citation(s) |
|-------------------|---|-------------|
| CAS Number | 17697-12-0 | [1][2] |
| Molecular Formula | C12H10O3Se2 | [1][2] |
| Molecular Weight | 360.13 g/mol | [1][2] |
| Synonyms | Phenylseleninic anhydride | [1] |
| Appearance | White to light beige powder | |
| SMILES | C1=CC=C(C=C1)INVALID- LINKOINVALID-LINK C2=CC=CC=C2 | [1] |

Molecular Structure

Benzeneseleninic anhydride features two phenyl groups attached to selenium atoms, which are bridged by an oxygen atom. Each selenium atom is also double-bonded to an oxygen atom.

Synthesis and Purification

Benzeneseleninic anhydride can be synthesized through the oxidation of diphenyl diselenide with ozone.[2]

Purification Method: Commercial **benzeneseleninic anhydride** may contain benzeneseleninic acid due to moisture absorption. A common purification method involves heating the anhydride in a vacuum at 120°C for 72 hours until the hydroxyl band is absent in the infrared spectrum.[3]

Applications in Organic Synthesis

Benzeneseleninic anhydride is a mild and efficient oxidizing agent for a variety of functional group transformations, which are crucial in the synthesis of complex molecules and active pharmaceutical ingredients.

Oxidation of Phenols to Ortho-Quinones



Benzeneseleninic anhydride selectively oxidizes phenols to their corresponding orthoquinones.[4] This transformation is a key step in the synthesis of various natural products and bioactive molecules.

Oxidation of Benzylic Hydrocarbons

The reagent effectively converts benzylic hydrocarbons into aldehydes or ketones, providing a valuable tool for the synthesis of aromatic carbonyl compounds.[3]

Dehydrogenation of Hydrazines to Azo Compounds

Benzeneseleninic anhydride is utilized for the dehydrogenation of hydrazines, leading to the formation of azo compounds.

Regeneration of Carbonyl Compounds

This anhydride can be employed for the mild regeneration of carbonyl groups from their hydrazone, oxime, and semicarbazone derivatives.[4]

Experimental Protocols

While detailed, step-by-step laboratory procedures are best sourced from primary literature, the following outlines the general conditions for key reactions.



| Reaction Type | Substrate | Reagent(s) | Solvent(s) | Temperat ure (°C) | Product(s) | Citation(s) |
|--------------------------------------|---------------------|--|---------------------|----------------------|-----------------------|-----------------|
| Benzylic Oxidation | Benzylic Alcohol | Benzenese leninic anhydride, t-butyl hydroperox ide | Chlorobenz ene | ~70 | Aldehyde or Ketone | |
| Oxidation of Phenols | Phenol | Benzenese leninic anhydride | Dichlorome thane | Not specified | Ortho- quinone | |
| Dehydroge nation of Hydrazines | Hydrazine | Benzenese leninic anhydride | Not specified | Not specified | Azo compound | |

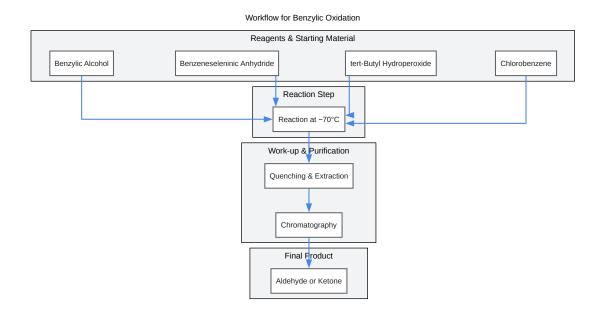
Biological Activity and Relevance in Drug Development

While primarily recognized as a synthetic reagent, some sources suggest that benzeneseleninic anhydride and related organoselenium compounds may possess biological properties, including anti-infective, antimicrobial, and anticancer activities.[1] However, detailed studies on its mechanism of action in biological systems or its direct involvement in specific cell signaling pathways are not extensively documented in the reviewed literature. Its principal contribution to drug development lies in its utility as a versatile oxidizing agent for the synthesis of complex organic molecules.

Visualizing a Key Synthetic Transformation: Benzylic Oxidation Workflow

The following diagram illustrates a generalized workflow for the oxidation of a benzylic alcohol to the corresponding carbonyl compound using **benzeneseleninic anhydride**.





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Caption: Generalized workflow for benzylic oxidation.

This diagram illustrates the logical flow from starting materials and reagents through the reaction and purification steps to obtain the final oxidized product.

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References

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- To cite this document: BenchChem. [Benzeneseleninic Anhydride: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095557#benzeneseleninic-anhydride-cas-number-and-molecular-structure]

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